

moronic acid solubility and storage conditions

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Compound Focus: Moronic Acid

CAS No.: 6713-27-5

Cat. No.: S596226

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Chemical Profile & Biological Activity

Moronic acid (CAS# 6713-27-5) is a pentacyclic triterpenoid with the molecular formula $C_{30}H_{46}O_3$ and a molecular weight of 454.68 g/mol [1] [2] [3]. It is a natural product extracted from plants such as *Rhus javanica* (a sumac) and mistletoe (*Phoradendron reichenbachianum*) [1] [2].

Its primary documented biological activities include [1] [4] [5]:

- **Antiviral Activity:** It shows significant activity against HIV, Herpes Simplex Virus (HSV), and Epstein-Barr Virus (EBV). It inhibits HIV replication and demonstrates oral therapeutic efficacy in HSV-infected mouse models.
- **Anti-inflammatory Activity:** It has been shown to improve inflammatory bowel disease in mice by inhibiting the ROS-NF- κ B-NLRP3 signaling pathway in intestinal macrophages.
- **Antidiabetic Potential:** It exhibits sustained antidiabetic and antihyperglycemic action, possibly mediated by insulin sensitization and inhibition of 11 β -HSD 1.

Solubility and Storage Conditions

Proper handling of **moronic acid** is crucial for maintaining its stability and ensuring the reproducibility of experimental results.

Solubility Profile

Moronic acid is sparingly soluble in aqueous solutions but dissolves in various organic solvents. The table below summarizes its solubility data:

Solvent	Solubility	Conditions / Notes
DMSO	~18.6 mg/mL (~40.91 mM) [5]	May require warming to 37°C and brief sonication [1] [5].
Chloroform	Sparingly soluble (1-10 mg/mL) [3]	-
Dichloromethane	Soluble [1]	-
Ethyl Acetate	Soluble [1]	-
Acetone	Soluble [1]	-
Methanol	Slightly soluble (0.1-1 mg/ml) [3]	-

For **in vivo** studies, it can be formulated for injection using a mixture of DMSO, PEG300, Tween 80, and saline (10:40:5:45), or for oral administration by suspending in 0.5% carboxymethylcellulose sodium (CMC Na) [5] [6].

Stock Solution Preparation

- **Calculating Mass:** Use the formula: **Mass (mg) = Desired Concentration (mM) × Volume (mL) × Molecular Weight (454.68)**.
- **Preparation:** To prepare a 10 mM solution in DMSO, add 1 mL of DMSO to 4.55 mg of **moronic acid**.
- **Solubilization:** Warm the vial at 37°C and shake it briefly in an ultrasonic bath to achieve complete dissolution [1].

Storage Recommendations

Long-term stability requires proper storage conditions as outlined below:

Form	Temperature	Stability Duration
Powder	-20°C, desiccated [1]	3 years [5] [6]
Stock Solution (in DMSO)	-80°C	6 months [5] [6]
Stock Solution (in DMSO)	-20°C	1 month [5] [6]

- **Handling Note:** Before opening, always allow the vial to equilibrate to room temperature for at least an hour to prevent condensation and moisture absorption, which can degrade the compound [1].
- **Stability Caution:** The compound has a melting point of approximately 212°C (with decomposition), indicating thermal sensitivity [3] [6].

Experimental Protocols

Protocol 1: In Vitro Anti-HIV Activity Assessment

This protocol is based on methods used to evaluate **moronic acid**'s inhibition of viral replication [5].

- **Cell Culture:** Maintain H9 lymphocytes in appropriate culture medium.
- **Infection:** Infect cells with HIV-1 strain NL4-3.
- **Compound Treatment:** Treat infected cells with a serial dilution of **moronic acid** (e.g., from 0.1 µg/mL to 50 µg/mL). Include untreated infected cells as a negative control and a known anti-HIV drug as a positive control.
- **Incubation:** Incubate for 4 days.
- **Analysis:** Measure the level of viral p24 antigen in the culture supernatant by ELISA.
- **Data Calculation:** The half-maximal effective concentration (EC₅₀) for anti-HIV activity has been reported as <1 µg/mL, with cytotoxicity in H9 cells (IC₅₀) at 18.6 µg/mL [5].

Protocol 2: In Vivo Efficacy in a Mouse Colitis Model

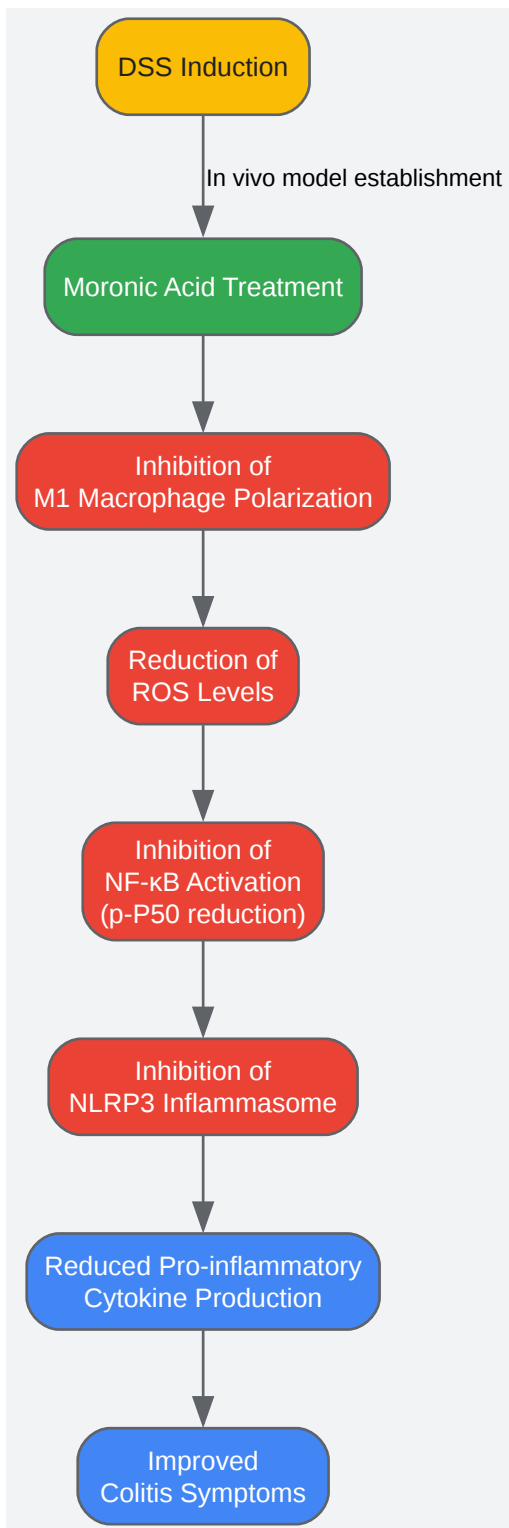
This protocol is adapted from studies investigating the anti-inflammatory effects of **moronic acid** [7] [5] [3].

- **Animal Model:** Induce chronic colitis in mice using dextran sulfate sodium (DSS) administered in drinking water.

- **Dosing Formulation:** Prepare **moronic acid** for oral gavage (i.g.) by suspending it in a 0.5% CMC Na solution.
- **Dosage and Administration:** Administer **moronic acid** at 5-10 mg/kg daily for 20 days.
- **Assessment:**
 - **Disease Activity Index (DAI):** Monitor daily for weight loss, stool consistency, and fecal blood.
 - **Tissue Collection:** At endpoint, collect colon tissue for histological analysis and measurement of inflammatory markers.
 - **Mechanistic Analysis:** Isolate intestinal macrophages and analyze protein expression levels of p-P50 and NLRP3 by western blot to confirm inhibition of the ROS-NF- κ B-NLRP3 pathway [5].

Mechanism of Action Visualization

The following diagram illustrates the primary anti-inflammatory mechanism of **moronic acid** as identified in a murine colitis model, integrating key steps from the experimental protocol.



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Critical Notes for Researchers

- **Solubility is Key:** Incomplete dissolution can lead to inaccurate dosing. Always confirm that the compound is fully dissolved before use, employing warming and sonication if necessary.
- **Avoid Freeze-Thaw Cycles:** Aliquot stock solutions upon preparation to avoid repeated freezing and thawing, which can lead to precipitation and compound degradation.
- **Validate Purity:** The biological activity of **moronic acid**, including its EC₅₀ and IC₅₀ values, can be influenced by its purity. Source the compound from reputable suppliers and confirm the purity (e.g., ≥98% [5]) for your experiments.
- **Cytotoxicity Consideration:** Always run parallel cytotoxicity assays (e.g., MTT assay) when evaluating the antiviral or anti-inflammatory efficacy of **moronic acid** in cell-based systems to ensure that observed effects are not due to general cell death.

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